

# Commercial Sources and Applications of Synthetic Ymrf-NH2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ymrf-NH2

Cat. No.: B12398641

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ymrf-NH2** is a neuropeptide belonging to the FMRFamide-related peptide (FaRP) family, characterized by the C-terminal sequence Arg-Phe-NH2. It is an important ligand for the FMRFamide receptor (FMRFa-R), a G-protein coupled receptor (GPCR) involved in a variety of physiological processes, including cardiovascular function, pain perception, and feeding behavior. As a research tool, synthetic **Ymrf-NH2** is crucial for elucidating the physiological roles of the FMRFa-R and for the development of novel therapeutics targeting this system. This document provides a comprehensive overview of the commercial sources for synthetic **Ymrf-NH2**, along with detailed application notes and protocols for its use in key experimental assays.

## Commercial Availability of Synthetic Ymrf-NH2

High-purity synthetic **Ymrf-NH2** is available from several commercial suppliers. Researchers should always request a certificate of analysis to confirm the purity and identity of the peptide.

Supplier	Product Name	Purity	Available Quantities
Infinita SciTech	YMRF-NH2	>95% (HPLC)	1mg, 5mg
MedchemExpress	YMRF-NH2	>98% (HPLC)	1mg, 5mg, 10mg
MyBioSource	FMRF amide Peptide	>95% (HPLC)	Custom
Abbiotec	RF-NH2 Peptide	>95% (HPLC)	10mg
CymitQuimica	FMRF-related peptides	>95% (HPLC)	5mg, 10mg, 25mg

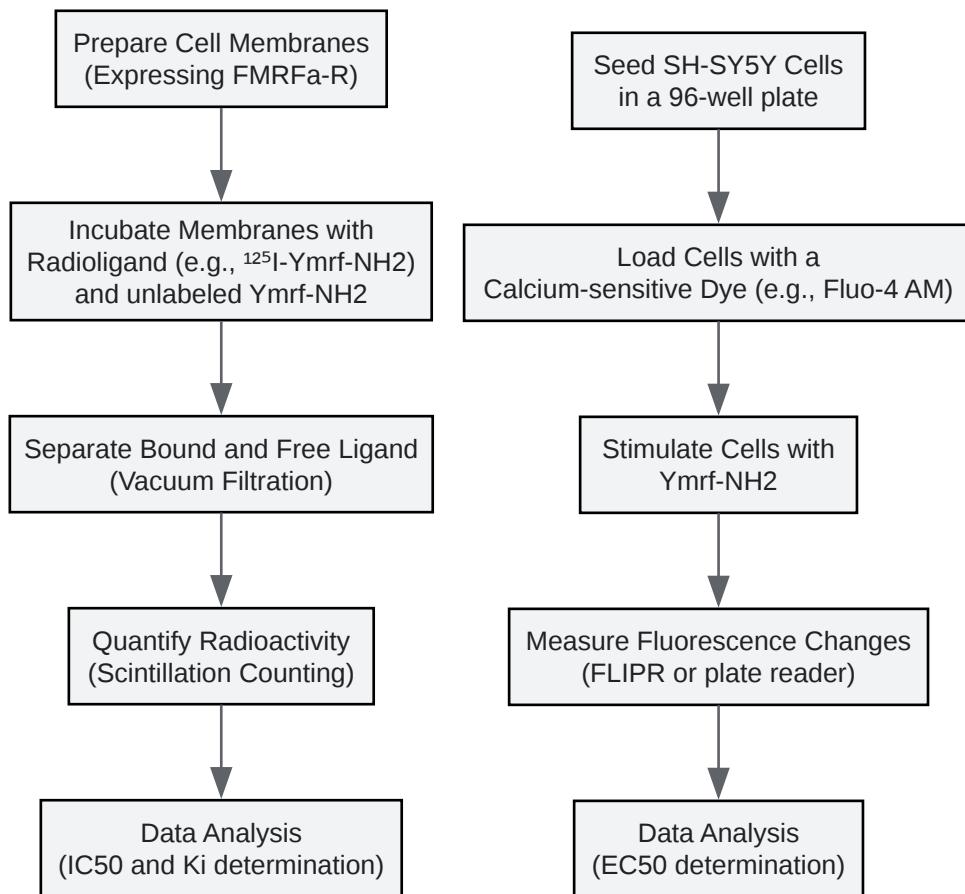
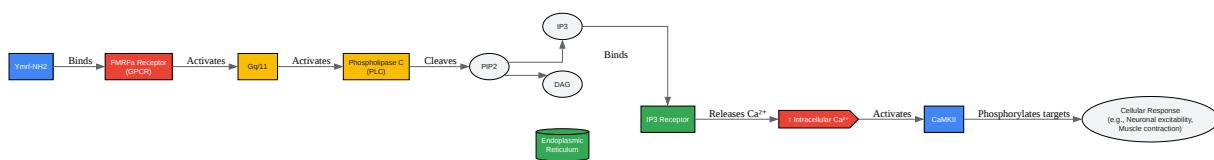
## Physicochemical Properties and Receptor Affinity

**Ymrf-NH2** is a tetrapeptide with the sequence Tyr-Met-Arg-Phe-NH2. The N-terminal tyrosine residue is crucial for its high-affinity binding to the FMRFa receptor.

Parameter	Value	Reference
Molecular Formula	C29H41N7O5S	N/A
Molecular Weight	615.75 g/mol	N/A
EC50 for FMRFa-R	31 nM	<a href="#">[1]</a>

## Signaling Pathway of Ymrf-NH2

**Ymrf-NH2** exerts its biological effects by activating the FMRFa receptor, a canonical G-protein coupled receptor. The binding of **Ymrf-NH2** to the FMRFa-R initiates a downstream signaling cascade that results in an increase in intracellular calcium concentration.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [isthongkong.com](http://isthongkong.com) [isthongkong.com]
- To cite this document: BenchChem. [Commercial Sources and Applications of Synthetic Ymrf-NH2]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12398641#commercial-sources-for-synthetic-ymrf-nh2>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)